

An In-depth Technical Guide to 1-Adamantaneethanol: Melting Point and Solubility

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Compound of Interest		
Compound Name:	1-Adamantaneethanol	
Cat. No.:	B7756768	Get Quote

This technical guide provides a comprehensive overview of the physicochemical properties of **1-Adamantaneethanol**, with a specific focus on its melting point and solubility. This document is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis. It includes detailed experimental protocols for the determination of these properties and visual workflows to aid in experimental design.

Physicochemical Properties of 1-Adamantaneethanol

1-Adamantaneethanol, with the chemical formula C12H2OO, is a derivative of adamantane, a rigid and stable hydrocarbon.[1] It presents as a white, crystalline powder or colorless solid.[2] [3][4] Its unique structure, featuring a bulky adamantane cage attached to an ethanol group, influences its physical and chemical characteristics, making it a valuable building block in organic and medicinal chemistry.[2]

Table 1: Summary of Quantitative Data for **1-Adamantaneethanol**



Property	Value	Source(s)
Molecular Formula	C12H20O	[3][4][5]
Molecular Weight	180.29 g/mol	[4][5]
CAS Number	6240-11-5	[3][5]
Appearance	White to off-white crystalline powder	[3][4][6]
Melting Point	66-69 °C	[5][6]
68-72 °C	[7]	
70-78 °C	[3][4]	
Boiling Point	275.1 °C at 760 mmHg (Predicted)	[7]
Density	1.065 g/cm³ (Predicted)	[7]

Solubility Profile

The solubility of a compound is a critical parameter in drug development and chemical synthesis. **1-Adamantaneethanol**'s solubility is dictated by its molecular structure, which combines a large, nonpolar adamantane group with a polar hydroxyl (-OH) group.

- Water Solubility: **1-Adamantaneethanol** is described as sparingly soluble or insoluble in water.[2][6] The hydrophobic nature of the adamantane cage dominates, limiting its interaction with polar water molecules.
- Organic Solvent Solubility: While specific quantitative data is not readily available, based on
 the principle of "like dissolves like," 1-Adamantaneethanol is expected to be soluble in
 nonpolar organic solvents.[8][9] Its parent compound, adamantane, is readily soluble in
 solvents like hexane and other hydrocarbons.[1][10]

Experimental Protocols

The following sections provide detailed methodologies for determining the melting point and solubility of **1-Adamantaneethanol**.



The melting point of a crystalline solid is a key indicator of its purity.[11][12] Pure compounds typically exhibit a sharp melting point range of 0.5-1.0°C, whereas impurities tend to depress and broaden the melting range.[11][12] The capillary method is a standard and reliable technique for this measurement.[13]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp, Fisher-Johns, or Thiele tube)
- Glass capillary tubes (sealed at one end)
- · Mortar and pestle or spatula
- Thermometer (if using a manual apparatus)

Procedure:

- Sample Preparation: Ensure the **1-Adamantaneethanol** sample is completely dry and finely powdered. If necessary, gently crush the crystals using a mortar and pestle.[13]
- Capillary Tube Packing: Press the open end of a capillary tube into the powdered sample. A small amount of the solid (2-3 mm in height) should enter the tube.[14]
- Sample Compaction: Tap the sealed end of the capillary tube gently on a hard surface to compact the powder at the bottom. Alternatively, drop the tube through a long, vertical glass tube to achieve compaction.[14]
- Apparatus Setup: Place the packed capillary tube into the heating block of the melting point apparatus.[14]
- Rapid Heating (Initial Determination): Heat the sample rapidly to get an approximate melting
 point. This provides a target range and saves time.[11][12] Allow the apparatus to cool
 sufficiently before the next step.
- Accurate Determination: Prepare a new sample. Heat the apparatus quickly to about 15-20°C below the approximate melting point found in the previous step.

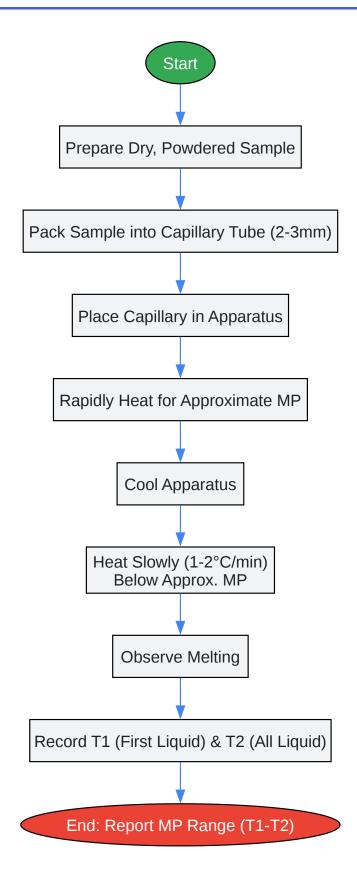






- Slow Heating: Decrease the heating rate to 1-2°C per minute. This slow rate is crucial for an accurate reading.[11]
- Observation and Recording: Observe the sample closely through the magnifying lens. Record two temperatures:
 - T1: The temperature at which the first drop of liquid appears.
 - T2: The temperature at which the entire sample has completely melted into a clear liquid.
- Reporting: The melting point is reported as the range from T₁ to T₂.[11] For pure 1 Adamantaneethanol, this range should be narrow.





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Caption: Workflow for Melting Point Determination.

Foundational & Exploratory





This protocol allows for the classification of a compound's solubility in various solvents, which can indicate its polarity and the presence of acidic or basic functional groups.[15][16]

Materials:

- 1-Adamantaneethanol sample
- Small test tubes
- Graduated pipettes or droppers
- Solvents: Deionized water, 5% HCl (aq), 5% NaOH (aq), 5% NaHCO₃ (aq), and a representative organic solvent (e.g., ethanol, acetone, or hexane).

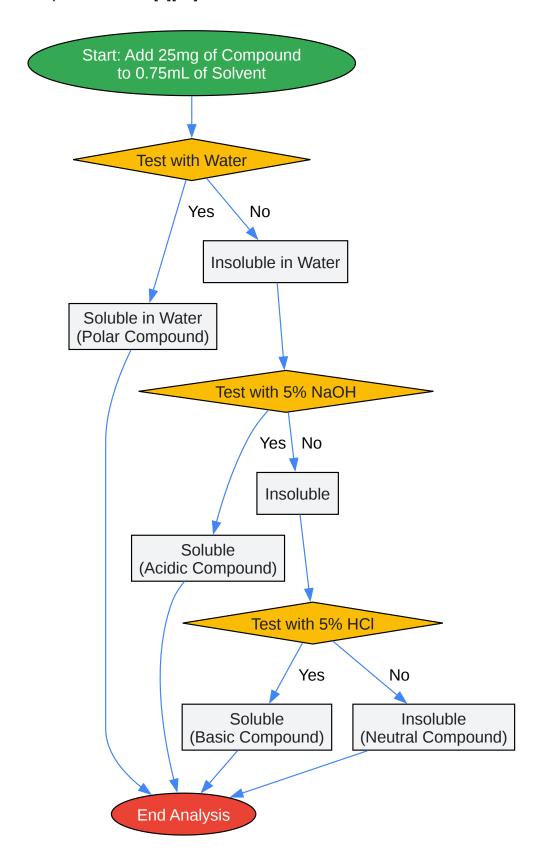
Procedure:

- Sample Preparation: In separate, clean test tubes, place approximately 25 mg of 1-Adamantaneethanol.
- Solvent Addition: To the first test tube, add 0.75 mL of the chosen solvent (e.g., water) in small portions (e.g., 0.25 mL at a time).[15]
- Mixing: After each addition, shake the test tube vigorously for 10-20 seconds to facilitate dissolution.[15]
- Observation: Observe the mixture against a light source. The compound is considered "soluble" if it dissolves completely, leaving no visible solid particles.
- Systematic Testing: Repeat steps 2-4 for each solvent in a systematic manner. A logical flow helps to classify the compound. For instance, if the compound is insoluble in water, proceed to test its solubility in 5% NaOH, 5% HCl, and so on.[15][16]
- Recording Results: Record the results as "soluble," "partially soluble," or "insoluble" for each solvent tested.

For more quantitative results, the shake-flask method is recommended. This involves adding an excess amount of the solid to a known volume of solvent, agitating the mixture until equilibrium is reached, separating the undissolved solid (e.g., by centrifugation and filtration),



and then determining the concentration of the solute in the saturated solution using an analytical technique like HPLC.[8][17]





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Caption: Flowchart for Qualitative Solubility Analysis.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 1-Adamantaneethanol: Melting Point and Solubility]. BenchChem, [2025]. [Online PDF]. Available at:



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